# TSKgel Butyl-NPR column storage and long-term stability

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *TSKgel Butyl-NPR* |
| *CAS No.:* | *125524-87-0* |
| *Cat. No.:* | *B1178589* |

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## TSKgel Butyl-NPR Column: Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the storage, long-term stability, and troubleshooting of **TSKgel Butyl-NPR** columns.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term storage solution for the **TSKgel Butyl-NPR** column?

For daily use, it is recommended to store the column in the shipping solvent, which is distilled water.[1][2] This should be done at the end of each day of operation.

Q2: What are the recommended conditions for long-term storage?

For long-term storage, the column should also be stored in distilled water. It is crucial to prevent the column from freezing. Before storage, ensure the column is thoroughly flushed with filtered,

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distilled water to remove any residual salts or buffers.

Q3: What is the operational pH range for the **TSKgel Butyl-NPR** column?

The recommended pH range for optimal performance and longevity is between 2 and 12.[1][2][3] It is important to note that exposure to pH levels below 2 or above 12 should be for short durations only.[1][2]

Q4: Can organic solvents be used with the **TSKgel Butyl-NPR** column?

Yes, but with limitations. The concentration of water-soluble organic solvents should not exceed 50%.[1][4] For **TSKgel Butyl-NPR** columns specifically, some sources recommend a lower concentration of under 20%.[5] When using organic solvents, it is critical to ensure that salts in the mobile phase do not precipitate.[1][2]

Q5: What is the maximum recommended operating pressure and flow rate?

The maximum pressure for the **TSKgel Butyl-NPR** column is 20 MPa.[1][2] The maximum flow rate varies with the column dimensions, being 1.2 mL/min for the 4.6 mm ID x 3.5 cm L column and 1.0 mL/min for the 4.6 mm ID x 10.0 cm L column.[2][6] A standard operating flow rate of 0.5 - 1.0 mL/min is generally recommended.[2][3][7]

# Troubleshooting Guide

Problem: I am observing an increase in backpressure.

An increase in backpressure is often due to the plugging of the column inlet frit. Since the **TSKgel Butyl-NPR** column has a small frit pore size (1 micron) and no dedicated guard column is available, it is susceptible to clogging by particulate matter.[1][5]

Solutions:

- Filtering: Always filter your samples and mobile phases through a 0.2-0.5 micron membrane filter before use.[3]
- In-line Filter: It is highly recommended to use an in-line filter with a 0.5 micron pore size installed between the injector and the column.[1][2][5][6]

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- Column Reversal: As a last resort, you can try back-flushing the column with a low flow rate of filtered, distilled water. Caution: Always disconnect the column from the detector during this process.

Problem: My peak resolution has decreased, or I am observing peak tailing.

This can be a result of column fouling, where strongly retained substances from the sample accumulate on the column.[1]

Solutions:

- Column Cleaning: A regular cleaning regimen is the most effective way to maintain column performance. It is recommended to perform a cleaning step after each day of use.[1][2][3][7]
- Regeneration: If a standard cleaning does not restore performance, a more rigorous regeneration protocol may be necessary.

# Experimental Protocols

## Daily Column Cleaning Protocol

This procedure is recommended after each day of use to remove strongly retained contaminants.[1][2][3][7]

- Disconnect the column from the detector.
- Wash the column with a mobile phase that does not contain salt.
- Make repeated injections (100 - 250 µL) of 0.1 - 0.2 M NaOH.[1][2] Some protocols suggest injecting 0.5 - 1.0 mL several times.[3][7]
- Equilibrate the column with your initial mobile phase until the pH and conductivity are stable.
- Reconnect the column to the detector.

## Column Regeneration Protocol

This protocol should be used when the daily cleaning procedure is not sufficient to restore column performance.

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- Follow steps 1 and 2 of the Daily Column Cleaning Protocol.
- If the NaOH wash was ineffective, perform repeated injections (100 - 250 µL) of 20% aqueous acetic acid.[1][2] Some protocols recommend 20-40% acetic acid injections of 0.5 - 1.0 mL.[3][5][7]
- After the acid wash, flush the column extensively with distilled water.
- Equilibrate the column with your initial mobile phase until the pH and conductivity are stable.
- Reconnect the column to the detector.

## Quantitative Data Summary

The operational parameters for the **TSKgel Butyl-NPR** column are summarized in the table below for easy reference.

| Parameter | Recommended Value |
|---|---|
| pH Range | 2 - 12[1][2][3] |
| Maximum Pressure | 20 MPa[1][2] |
| Maximum Flow Rate | 1.0 - 1.2 mL/min (depending on column dimensions)[2][6] |
| Standard Flow Rate | 0.5 - 1.0 mL/min[2][3][7] |
| Maximum Salt Concentration | < 4 M[1][2][3] |
| Maximum Organic Solvent | ≤ 50% (ensure no salt precipitation)[1][4] |
| Operating Temperature | 10 - 60 °C[1][4] |

## Visualizations

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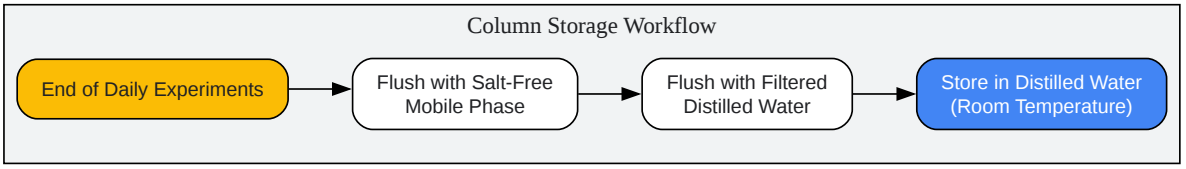


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Caption: Daily storage workflow for the **TSKgel Butyl-NPR** column.

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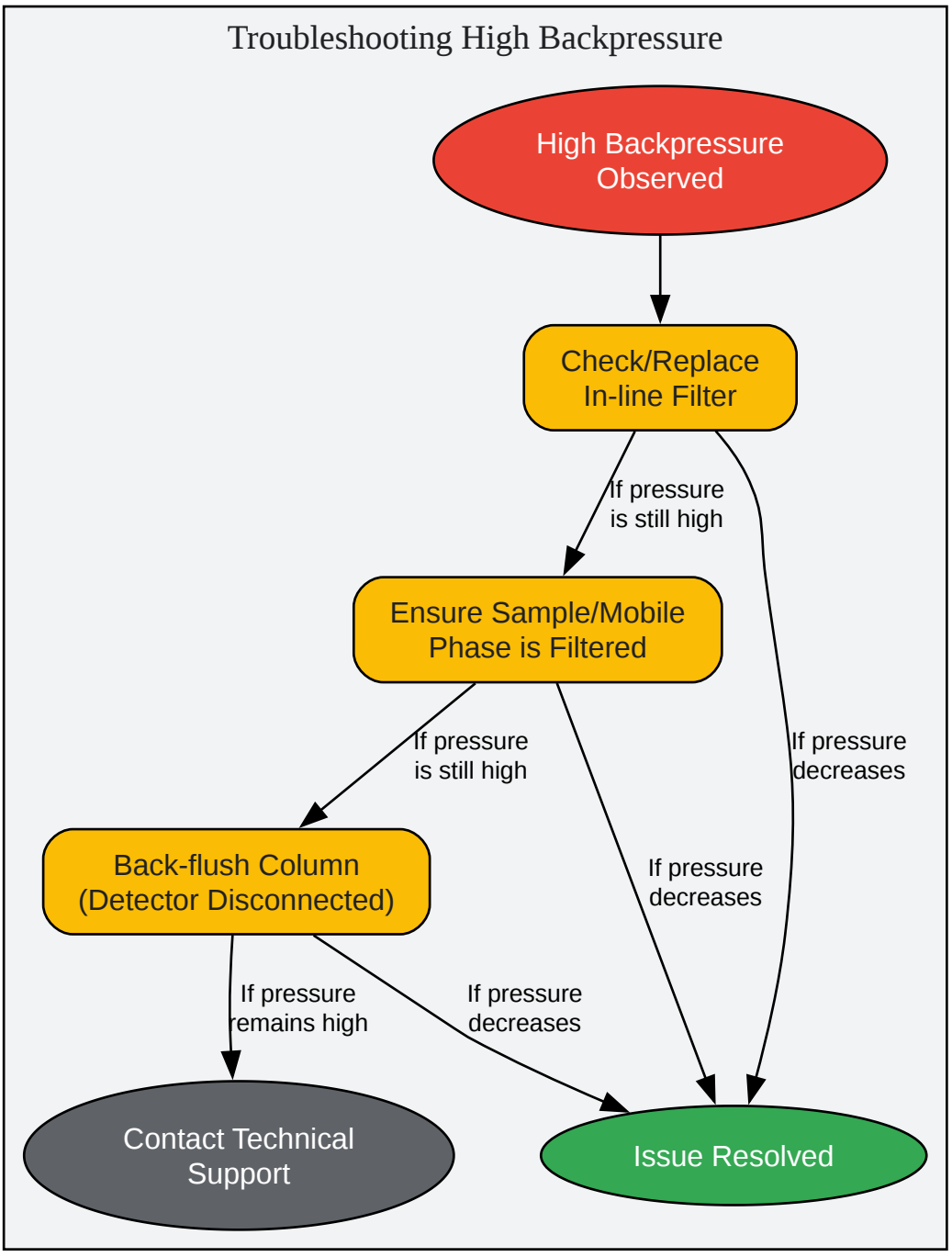


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Caption: Decision tree for troubleshooting high backpressure issues.

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